

# Application Notes and Protocols for Nervonyl Methane Sulfonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Nervonyl methane sulfonate*

Cat. No.: *B15600796*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Nervonyl Methane Sulfonate** (CAS: 51040-60-9) is publicly available. The following information is compiled from data on related short-chain alkyl methanesulfonates and methanesulfonic acid. The long nervonyl (C24) chain will significantly influence the physical-chemical properties and may alter the toxicological profile. Therefore, this compound should be handled with extreme caution as a potentially hazardous substance.

## Introduction

**Nervonyl methane sulfonate**, also known as (Z)-tetracos-15-en-1-yl methanesulfonate, is a long-chain alkyl sulfonate ester. The methanesulfonate (mesylate) group is an excellent leaving group in nucleophilic substitution reactions, making it a valuable intermediate in organic synthesis. Its long lipid chain suggests its utility in the synthesis of complex lipids, probes for studying lipid metabolism, and potential applications in drug delivery systems.

## Chemical and Physical Properties

Limited experimental data is available for **Nervonyl methane sulfonate**. The properties of the methanesulfonate functional group and the long alkyl chain provide a basis for its expected characteristics.

Property	Data	Source
CAS Number	51040-60-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>25</sub> H <sub>50</sub> O <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	430.73 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Expected to be a waxy solid or viscous liquid at room temperature.	Inferred
Solubility	Expected to be soluble in non-polar organic solvents (e.g., hexane, diethyl ether, chloroform) and poorly soluble in polar solvents like water.	Inferred
Melting Point	Data not available.	-
Boiling Point	Data not available. Expected to be high and likely to decompose upon heating.	Inferred
Stability	Potentially sensitive to moisture; may hydrolyze to nervonyl alcohol and methanesulfonic acid. Stable when stored under recommended conditions. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Inferred
Purity	>99% (as offered by commercial suppliers)	<a href="#">[1]</a>

## Handling and Storage Protocols

Given the known hazards of related methanesulfonates (toxicity, mutagenicity, and carcinogenicity), stringent safety protocols must be followed.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

### 3.1. Personal Protective Equipment (PPE)

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory. Change gloves immediately if contaminated.[11]
- Eye Protection: Safety glasses with side shields or chemical safety goggles are required.[12]
- Lab Coat: A full-length laboratory coat should be worn.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of any potential aerosols or vapors.[13]

### 3.2. Handling Procedures

- All handling of **Nervonyl methane sulfonate** should be performed within a chemical fume hood.[10]
- Avoid all personal contact, including inhalation, ingestion, and skin/eye contact.[7]
- Avoid generating dust or aerosols.
- Use compatible labware (glass or polypropylene).[7]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

### 3.3. Storage

- Temperature: Store in a freezer at or below -20°C.[1]
- Container: Keep in the original, tightly sealed container.[3]
- Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to minimize degradation from moisture and air.
- Location: Store in a designated, locked, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][10]

## Emergency Procedures

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention. [12][13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[12][13]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[14]
- Spills: Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[7] Do not allow the material to enter drains.

## Experimental Protocols

### 5.1. Protocol for Preparation of a Stock Solution

This protocol provides a general method for preparing a stock solution of **Nervonyl methane sulfonate** in an organic solvent.

- Preparation:
  - Ensure all necessary PPE is worn and work is conducted in a chemical fume hood.
  - Allow the container of **Nervonyl methane sulfonate** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing:
  - Tare a clean, dry glass vial on an analytical balance.
  - Carefully transfer the desired amount of **Nervonyl methane sulfonate** to the vial and record the weight.

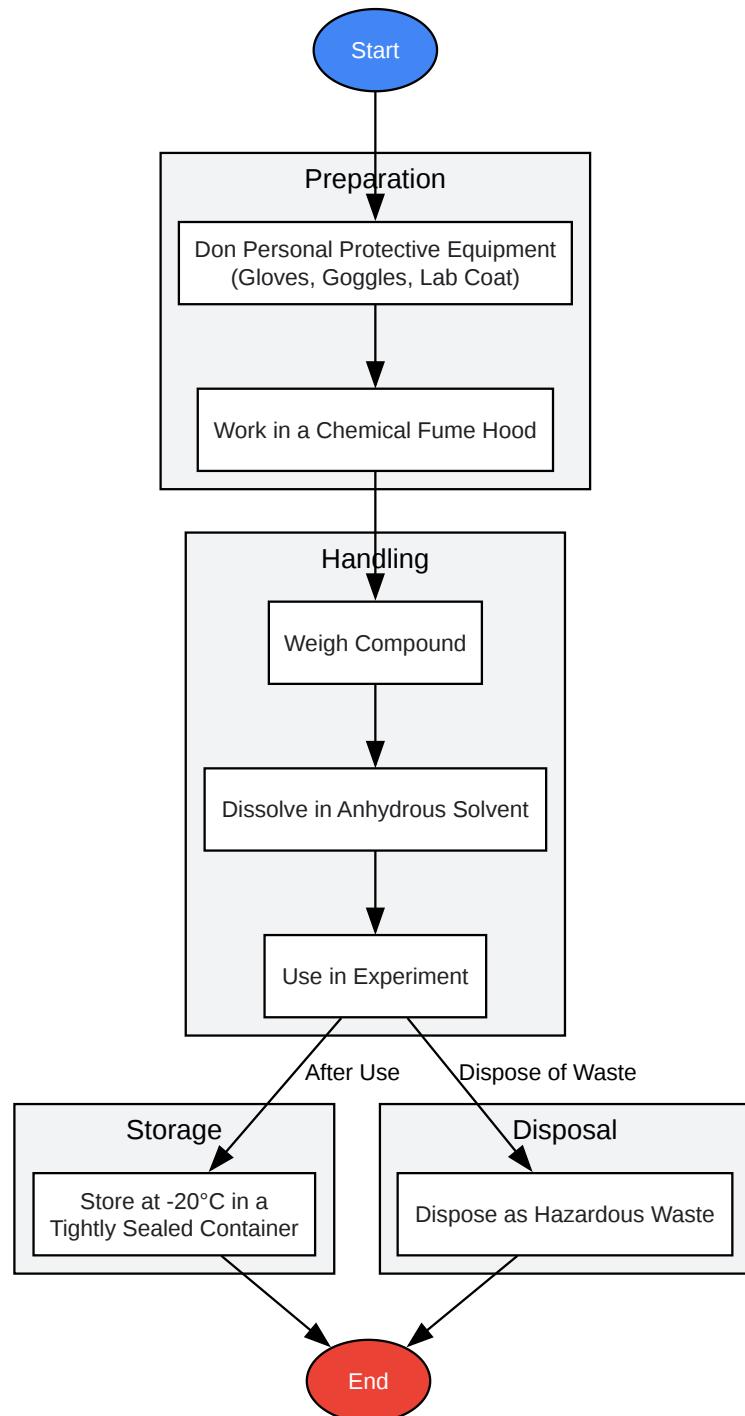
- Solubilization:
  - Add the appropriate volume of a suitable anhydrous organic solvent (e.g., dichloromethane, chloroform, or hexane) to the vial to achieve the desired concentration.
  - Cap the vial tightly and vortex or sonicate until the compound is fully dissolved.
- Storage of Solution:
  - Store the stock solution in a tightly sealed vial at -20°C.
  - For moisture-sensitive applications, consider using a vial with a PTFE-lined cap.

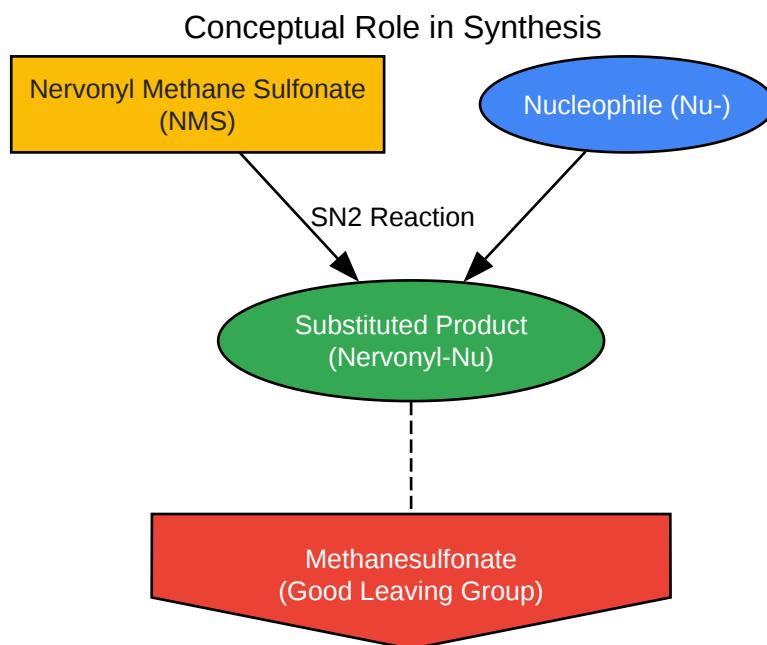
## Waste Disposal

- Dispose of all waste materials, including empty containers and contaminated items, in accordance with local, state, and federal regulations for hazardous chemical waste. Do not mix with other waste.

## Visualizations

## Safe Handling and Storage Workflow for Nervonyl Methane Sulfonate





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## References

- 1. larodan.com [larodan.com]
- 2. NERVONYL METHANE SULFONATE | 51040-60-9 | INDOFINE Chemical Company [indofinechemical.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. The Stability and Efficacy of Tricaine Methanesulfonate (MS222) Solution After Long-Term Storage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Stability of colistin methanesulfonate in pharmaceutical products and solutions for administration to patients - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. Methyl Methanesulfonate - 15th Report on Carcinogens - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. Methyl methanesulfonate - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. fishersci.com [fishersci.com]
- 11. actylislab.com [actylislab.com]
- 12. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 13. fishersci.com [fishersci.com]
- 14. METHYL METHANESULFONATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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Address: 3281 E Guasti Rd  
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